

Personal protective equipment for handling Fgfr4-IN-8

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Compound of Interest

Compound Name: Fgfr4-IN-8

Cat. No.: B15141972

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Essential Safety and Handling Guide for Fgfr4-IN-8

Disclaimer: A specific Safety Data Sheet (SDS) for **Fgfr4-IN-8** is not readily available in the public domain. The following guidance is based on best practices for handling potent, small molecule kinase inhibitors and is intended to provide essential safety and logistical information for researchers, scientists, and drug development professionals. It is imperative that all users conduct a risk assessment for their specific use of this compound and consult with their institution's Environmental Health and Safety (EHS) department.

Fgfr4-IN-8 is a potent and selective inhibitor of Fibroblast Growth Factor Receptor 4 (FGFR4). [1][2] As with many potent small molecule inhibitors, it should be handled with care to avoid exposure. The primary routes of exposure are inhalation of the powdered form and dermal contact.[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment regimen is mandatory for all personnel handling **Fgfr4-IN-8** to create a barrier between the user and the chemical.[4][5] The minimum recommended PPE is outlined below.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with powder-free nitrile or neoprene gloves compliant with ASTM D6978.	Prevents dermal absorption. The outer glove should be removed immediately after handling the compound.
Body Protection	Disposable, solid-front, back-closing, long-sleeved gown made of a low-permeability fabric (e.g., polyethylene-coated polypropylene).	Protects the body from contact with powdered or solubilized Fgfr4-IN-8.
Respiratory Protection	A NIOSH-certified N95 or higher-level respirator is recommended when handling the solid compound outside of a containment system.	Protects against inhalation of airborne particles.
Eye/Face Protection	Chemical splash goggles and a full-face shield should be worn when there is a risk of splashes or aerosolization.	Provides comprehensive protection for the eyes and face.
Head/Foot Covering	Disposable hair cover and dedicated, disposable shoe covers.	Minimizes the risk of contamination of hair and personal footwear.

Operational and Disposal Plans

Engineering Controls:

- All handling of solid **Fgfr4-IN-8**, including weighing and aliquoting, should be conducted in a certified chemical fume hood, a glove box, or a similar containment device to minimize inhalation exposure.
- Ensure adequate ventilation in all areas where the compound is handled and stored.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the designated containment area (e.g., chemical fume hood) is clean and uncluttered. Don all required PPE as specified in the table above.
- Weighing:
 - Use a dedicated set of spatulas and weigh boats for handling **Fgfr4-IN-8**.
 - Carefully weigh the desired amount of the compound on an analytical balance within the containment system.
 - Handle the solid gently to avoid creating airborne dust.
- Solubilization:
 - Transfer the weighed compound to a suitable vial.
 - Add the desired solvent (e.g., DMSO) slowly to the vial to avoid splashing.
 - Cap the vial securely and mix until the compound is fully dissolved.
- Post-Handling:
 - Decontaminate all surfaces that may have come into contact with the compound.
 - Carefully doff PPE, removing the outer gloves first, and dispose of it as hazardous waste.
 - Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan:

- Unused Compound: Unused **Fgfr4-IN-8** should be disposed of as hazardous chemical waste in accordance with institutional, local, and federal regulations. Do not dispose of it in the regular trash or down the drain.
- Contaminated Materials: All disposable items that have come into contact with **Fgfr4-IN-8**, including gloves, gowns, shoe covers, weigh boats, and pipette tips, must be disposed of as hazardous chemical waste.

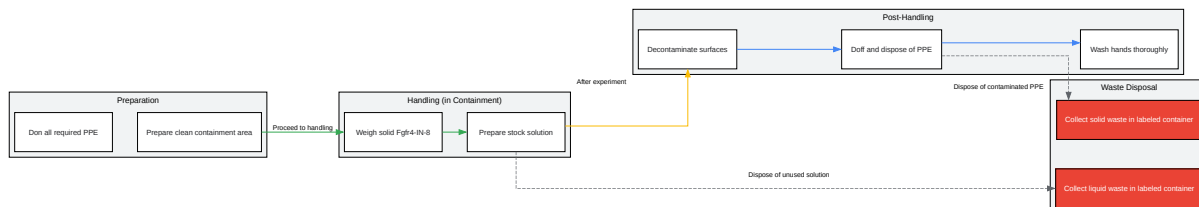
- **Solutions:** Solutions containing **Fgfr4-IN-8** should be collected in a designated, labeled hazardous waste container. The container should be kept closed when not in use and stored in a designated satellite accumulation area.

Emergency Procedures

The following are general first-aid recommendations. In all cases of exposure, seek immediate medical attention and provide the medical personnel with information about the compound if possible.

- **Skin Contact:** Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen.
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Visualized Workflow for Safe Handling of Fgfr4-IN-8



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Caption: Workflow for the safe handling of **Fgfr4-IN-8** from preparation to disposal.

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